

Personal protective equipment for handling Fmoc-Ile-OH

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Essential Safety and Handling Guide for Fmoc-Ile-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling N-(9-Fluorenylmethoxycarbonyl)-L-isoleucine (**Fmoc-Ile-OH**). The following procedures are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

Physical and Chemical Properties

Fmoc-Ile-OH is a white crystalline powder commonly used in solid-phase peptide synthesis.[1] Understanding its properties is the first step toward safe handling.

Property	Value	Source
CAS Number	71989-23-6	[2][3][4]
Molecular Formula	C21H23NO4	[2][3][5]
Molecular Weight	353.41 g/mol	[3][4]
Melting Point	145-147 °C	[1][3][4]
Storage Temperature	2-8°C	[4]
Solubility	Soluble in methanol	[1]



Personal Protective Equipment (PPE)

A risk assessment should be conducted for all activities involving **Fmoc-Ile-OH** to determine the necessary PPE.[6] The following are the minimum recommended PPE for handling this chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side- shields conforming to EN166 or NIOSH approved.	Protects against dust particles and splashes.[3][7]
Skin Protection	Chemically resistant gloves (e.g., Nitrile). Lab coat.	Prevents skin contact with the chemical.[3][7]
Respiratory Protection	NIOSH (US) or CEN (EU) approved dust mask (e.g., N95)	Required when handling large quantities or when dust formation is likely.[4][7]

Operational Plan: Step-by-Step Handling Protocol

Follow these steps to ensure the safe handling of Fmoc-Ile-OH from receipt to disposal.

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated place, away from incompatible materials.[3][7] The recommended storage temperature is 2-8°C.[4]
- 2. Preparation for Use:
- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[7]
- Ensure all necessary PPE is worn correctly before handling the compound.
- Have an emergency eyewash station and safety shower readily accessible.



- 3. Weighing and Dispensing:
- Handle Fmoc-Ile-OH as a solid to avoid creating dust.
- Use a spatula or other appropriate tool to transfer the powder.
- Close the container tightly after each use to prevent contamination and exposure.
- 4. Use in Peptide Synthesis:
- Fmoc-lle-OH is a standard reagent for incorporating isoleucine into peptide sequences.[8]
- The Fmoc protecting group is typically removed using a weak base, such as piperidine in a solvent like dimethylformamide (DMF).[9]
- All reactions should be carried out in a chemical fume hood.
- 5. Spills and Decontamination:
- In case of a spill, evacuate the area if necessary.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3][7]
- Clean the spill area with an appropriate solvent and decontaminate all surfaces.
- For large spills, follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **Fmoc-Ile-OH** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

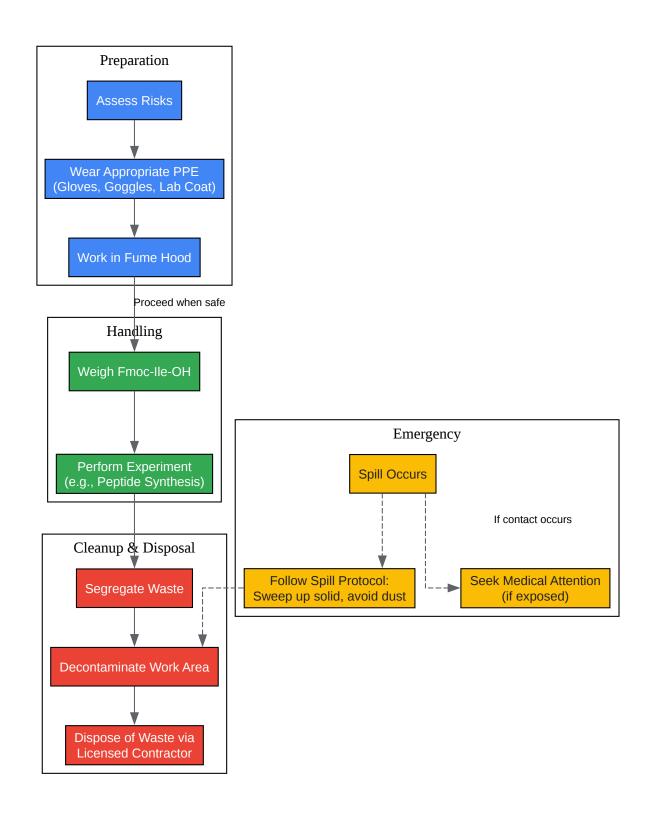
- 1. Waste Segregation:
- Collect all unused Fmoc-Ile-OH and materials contaminated with it (e.g., gloves, weighing paper, pipette tips) in a designated, labeled, and sealed hazardous waste container.
- Chemical Inactivation (If Applicable):



- While specific inactivation protocols for Fmoc-Ile-OH are not readily available, general
 procedures for similar chemicals may apply. Consult with your institution's environmental
 health and safety (EHS) office for guidance on any potential chemical treatment before
 disposal.
- 3. Final Disposal:
- Dispose of the hazardous waste through a licensed disposal company.[3]
- Do not dispose of **Fmoc-Ile-OH** down the drain or in the regular trash.[3][7]
- All disposal activities must comply with local, state, and federal regulations.

Workflow for Safe Handling of Fmoc-Ile-OH





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Caption: Workflow for the safe handling of **Fmoc-Ile-OH** from preparation to disposal.



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